Comparative Guide: FT-IR Analysis of 6-Bromo-5-methylquinazolin-4(3H)-one

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Compound of Interest

Compound Name:	*6-Bromo-5-methylquinazolin-4(3H)-one*
Cat. No.:	*B11751360*

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Executive Summary

Compound: **6-Bromo-5-methylquinazolin-4(3H)-one** Molecular Formula: $C_9H_7BrN_2O$ Primary Application: Pharmacophore scaffold for EGFR inhibitors, anticonvulsants, and antimicrobial agents.

This guide provides a technical analysis of the vibrational spectroscopy of **6-bromo-5-methylquinazolin-4(3H)-one**. Unlike standard spectral libraries that list peaks without context, this document isolates the specific electronic and steric influences of the 5-methyl and 6-bromo substituents. It compares the target molecule against its unsubstituted core and synthetic precursors to provide a self-validating analytical framework for researchers.

Structural Context & Vibrational Logic

To interpret the IR spectrum accurately, one must understand the competing forces on the quinazolinone core:

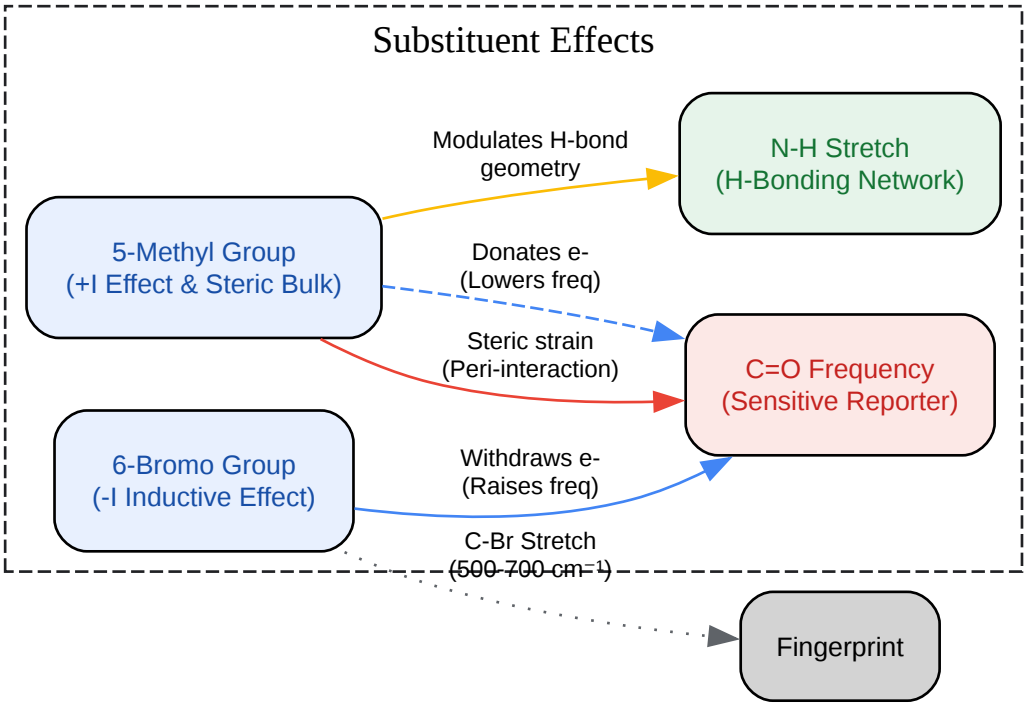
- The Lactam Tautomer Preference: In the solid state (KBr pellet or ATR), quinazolinones exist predominantly in the lactam form (NH/C=O) rather than the lactim form (N/OH).

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Consequently, a strong Carbonyl (C=O) stretch and Amide-like N-H bands are the primary diagnostic features.

- The "Peri-Effect" (5-Methyl): The methyl group at position 5 is sterically crowded against the carbonyl oxygen at position 4. This peri-interaction often disrupts intermolecular Hydrogen bonding networks slightly compared to the unsubstituted analog, potentially sharpening the C=O peak.
- Electronic Push-Pull:
  - 5-Methyl (+I Effect): Electron-donating. Theoretically weakens the C=O bond (lowering frequency).
  - 6-Bromo (-I Effect): Electron-withdrawing. Strengthens the bond force constant (raising frequency).
  - Net Result: The opposing effects often result in a C=O frequency that remains close to the parent scaffold (~1670–1685 cm^{-1}) but with distinct fingerprint features.

Diagram 1: Structural Influences on Vibrational Modes



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Caption: Logical flow of substituent effects on the primary IR absorption bands.

Comparative Spectral Analysis

The following table contrasts the target molecule with its unsubstituted parent and its likely synthetic precursor (an anthranilic acid derivative). This comparison allows for reaction monitoring—confirming the reaction is complete by the disappearance of precursor peaks.

Table 1: Diagnostic Peak Comparison

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Functional Group	Precursor **(2-Amino-5-bromo-4-methylbenzoic acid)**	Reference **(Quinazolin-4(3H)-one)**	Target **(6-Bromo-5-methylquinazolin-4(3H)-one)**	Mechanistic Note
O-H Stretch	2500–3300 cm^{-1} (Broad, COOH dimer)	Absent	Absent	Disappearance confirms cyclization.
N-H Stretch	3300–3500 cm^{-1} (Primary Amine doublet)	3100–3200 cm^{-1} (Broad, Lactam)	3150–3250 cm^{-1} (Broad)	Shift from primary amine to secondary amide-like lactam.
C=O Stretch	~1680 cm^{-1} (Acid)	1660–1690 cm^{-1} (Amide I)	1675–1695 cm^{-1}	5-Me steric strain may reduce conjugation, slightly raising frequency vs. reference.
C=N / C=C	1580–1600 cm^{-1}	1600–1620 cm^{-1}	1590–1615 cm^{-1}	Pyrimidine ring skeletal vibrations.
C-Br Stretch	500–600 cm^{-1}	Absent	550–650 cm^{-1}	Distinct heavy-atom stretch in the fingerprint region.
C-H (Ar) Bend	700–900 cm^{-1}	750–770 cm^{-1} (4 adj. H)	820–860 cm^{-1} (Isolated H)	Substitution pattern changes from ortho-disubstituted to penta-substituted.

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Experimental Protocol for Validation

To ensure data integrity (E-E-A-T), follow this standardized workflow. This protocol minimizes moisture interference, which can obscure the critical N-H region.

Method: Attenuated Total Reflectance (ATR-FTIR) vs. KBr Pellet

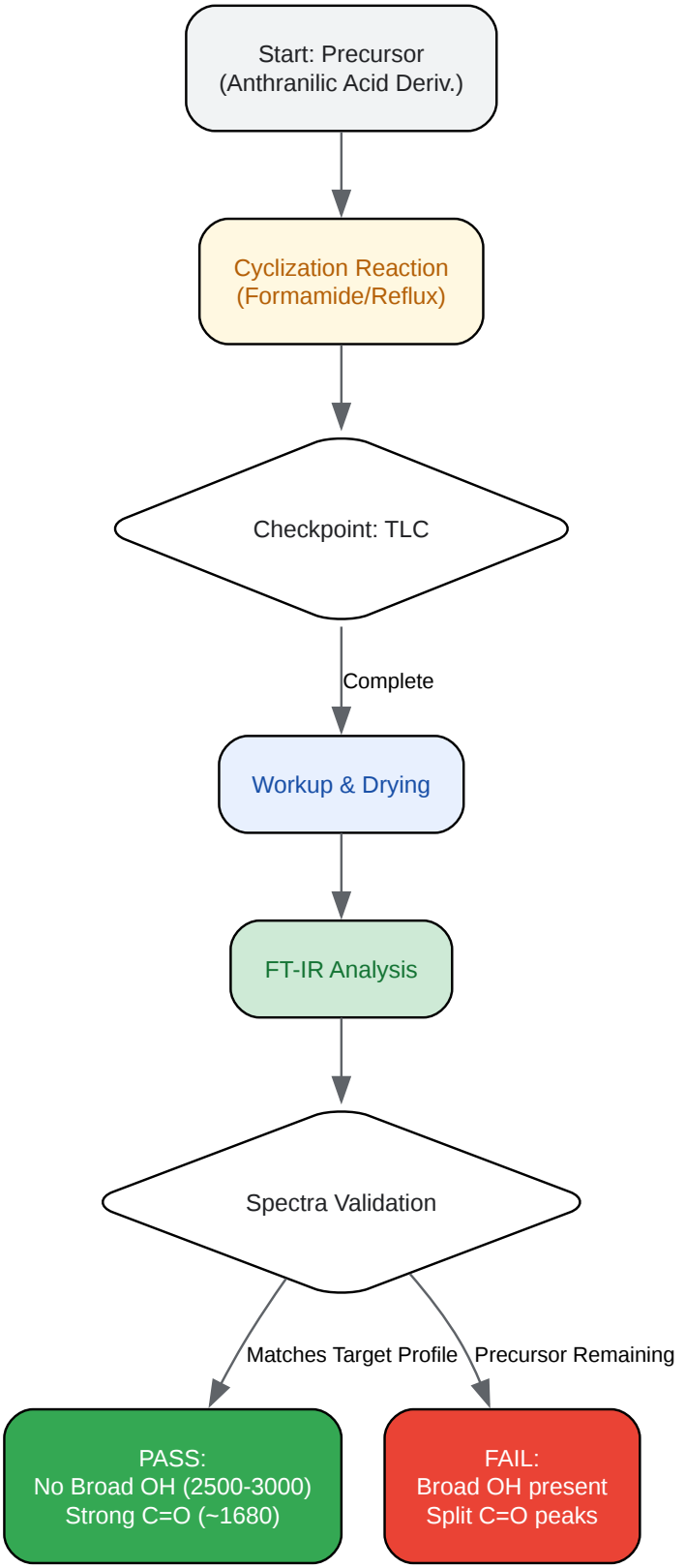
While ATR is convenient, KBr pellets are recommended for this specific compound to resolve the fine structure of the fingerprint region (C-Br stretch) which can be weak in ATR.

Step-by-Step Workflow:

- Sample Drying: Dry the synthesized **6-bromo-5-methylquinazolin-4(3H)-one** at 60°C under vacuum for 2 hours. Rationale: Removes lattice water that mimics N-H/O-H broadening.
- Matrix Preparation (If using KBr): Mix 1-2 mg of sample with 100 mg of spectroscopic-grade KBr.[1] Grind to a fine powder.
- Compression: Press at 8-10 tons for 2 minutes to form a transparent disc.
- Acquisition: Scan from 4000 cm^{-1} to 400 cm^{-1} (Resolution: 2 cm^{-1}, Scans: 32).
- Baseline Correction: Apply automatic baseline correction to flatten the region between 1800–2500 cm^{-1}.

Diagram 2: Synthesis & Validation Workflow

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Caption: Process flow for synthesizing and validating the compound using IR checkpoints.

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Detailed Band Assignment & Analysis

The Carbonyl Region (1650–1700 cm^{-1})

The most critical diagnostic band. In **6-bromo-5-methylquinazolin-4(3H)-one**, expect a strong, sharp peak near 1680 cm^{-1}.

- Comparison: If the spectrum shows a doublet or a shoulder near 1700 cm^{-1}, it may indicate the presence of unreacted carboxylic acid precursor or formation of the O-acyl isomer (rare, but possible under specific alkylation conditions).
- Validation: The lack of a shift below 1650 cm^{-1} confirms the integrity of the pyrimidine ring; significant lowering would suggest unwanted reduction or ring-opening.

The Fingerprint Region (400–1500 cm^{-1})

This region validates the substitution pattern.

- C-Br Stretch: Look for a medium-intensity band between 550–650 cm^{-1}. This is absent in the non-brominated analog.
- Aromatic Substitution: The 5,6-disubstitution pattern on the benzene ring leaves protons at positions 7 and 8. This "adjacent pair" typically shows an out-of-plane (OOP) bending vibration near 800–860 cm^{-1}, distinct from the mono-substituted pattern of the phenyl ring in some derivatives.

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